

Essential Safety and Operational Guide for Handling TVB-2640 (Denifanstat)

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Compound of Interest

Compound Name: TVB-2640

Cat. No.: B1150167

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal protocols for **TVB-2640**, a potent and selective inhibitor of Fatty Acid Synthase (FASN). Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of your research.

Immediate Safety and Handling Protocols

TVB-2640, also known as Denifanstat, is an orally active small molecule for research use.^{[1][2]} While specific hazard classifications may vary, it is prudent to handle this compound with the care required for all potent research chemicals.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against accidental exposure. The following equipment should be worn at all times when handling **TVB-2640**:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if dust is generated.	Minimizes inhalation of the compound.

Handling and Storage

Proper handling and storage are crucial for maintaining the stability and integrity of **TVB-2640**.

Parameter	Guideline
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. Handle in a well-ventilated area or under a fume hood.
Storage (Solid)	Store at -20°C for long-term storage. [4]
Storage (In Solution)	Store solutions at -80°C. [1]

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [5] [6]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [5] [6]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [5] [6]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention. [6]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Cleanup:

- **Evacuate and Ventilate:** Evacuate the immediate area and ensure adequate ventilation.
- **Wear Appropriate PPE:** Don the full PPE as outlined above.
- **Contain the Spill:** For solid spills, carefully sweep or vacuum the material, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- **Collect Waste:** Place the contained spill material into a sealed, labeled container for hazardous waste.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.

- **Dispose of Waste:** Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.

Disposal:

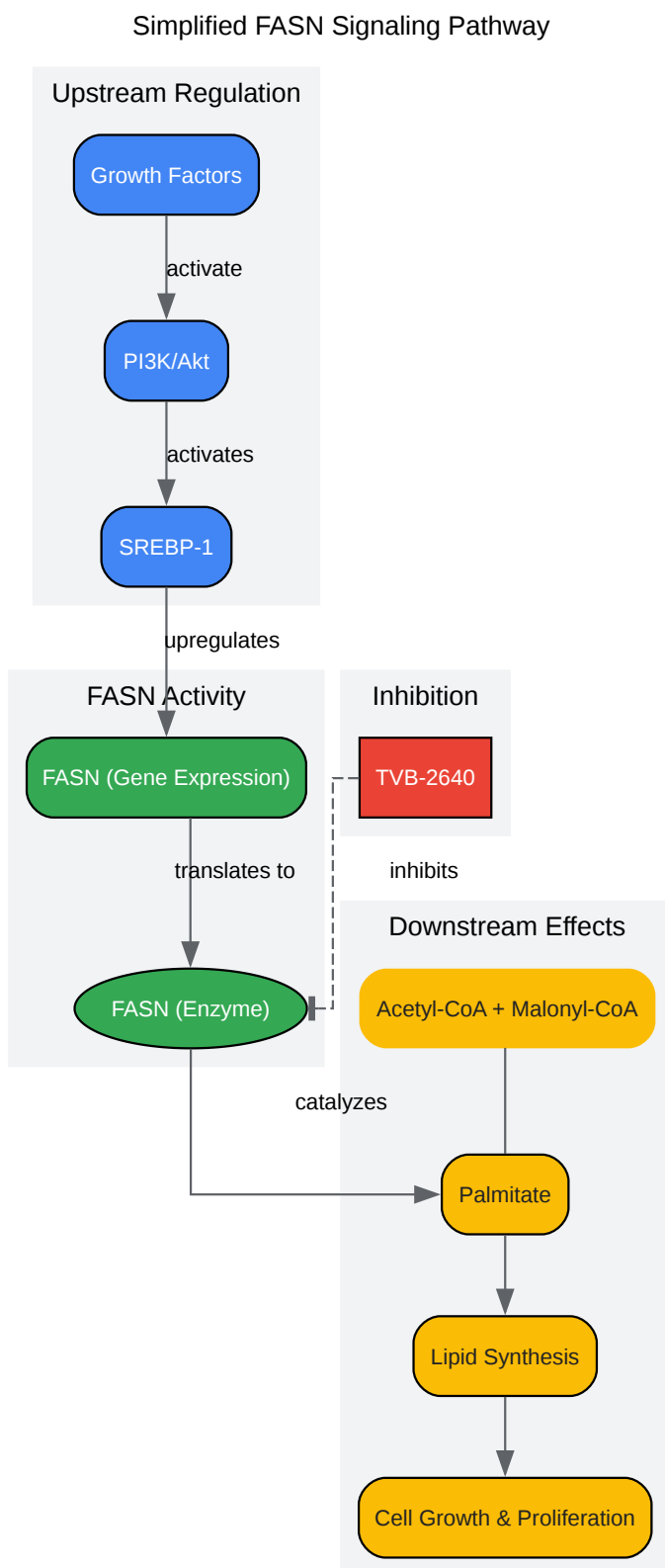
Dispose of unused **TVB-2640** and any contaminated materials as hazardous chemical waste. Follow all applicable institutional and governmental regulations for chemical waste disposal.

Scientific Context and Experimental Protocols

TVB-2640 is a potent inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo synthesis of fatty acids. FASN is often overexpressed in cancer cells and is implicated in various metabolic diseases.

FASN Signaling Pathway

The diagram below illustrates a simplified signaling pathway involving FASN. Growth factor signaling through pathways like PI3K/Akt can lead to the activation of SREBP-1, a transcription factor that upregulates the expression of FASN. FASN then catalyzes the synthesis of palmitate, which is a precursor for various lipids required for cell growth and proliferation. **TVB-2640** directly inhibits the enzymatic activity of FASN, thereby blocking this pathway.



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Caption: Simplified FASN Signaling Pathway and Inhibition by **TVB-2640**.

Experimental Protocol: In Vitro FASN Inhibition Assay

This protocol outlines a general method for assessing the inhibitory activity of **TVB-2640** on FASN in a cell-free system.

Objective: To determine the IC₅₀ of **TVB-2640** against purified FASN enzyme.

Materials:

- Purified FASN enzyme
- **TVB-2640** (Denifanstat)
- Acetyl-CoA
- Malonyl-CoA
- NADPH
- Assay Buffer (e.g., 100 mM potassium phosphate, pH 7.0, containing 1 mM EDTA and 1 mM DTT)
- 96-well UV-transparent microplate
- Microplate spectrophotometer capable of reading absorbance at 340 nm

Procedure:

- **Prepare TVB-2640 Dilutions:** Prepare a serial dilution of **TVB-2640** in DMSO or a suitable solvent. Further dilute these stock solutions in the assay buffer to the final desired concentrations.
- **Prepare Reaction Mixture:** In each well of the 96-well plate, prepare a reaction mixture containing the assay buffer, acetyl-CoA, and NADPH.
- **Add TVB-2640:** Add the diluted **TVB-2640** or vehicle control (DMSO) to the respective wells.
- **Add FASN Enzyme:** Add the purified FASN enzyme to all wells except for the negative control wells.

- Pre-incubation: Incubate the plate at 37°C for a specified time (e.g., 15 minutes) to allow the inhibitor to bind to the enzyme.
- Initiate Reaction: Initiate the enzymatic reaction by adding malonyl-CoA to all wells.
- Monitor NADPH Oxidation: Immediately begin monitoring the decrease in absorbance at 340 nm at regular intervals (e.g., every 30 seconds) for a set period (e.g., 10-15 minutes). The oxidation of NADPH to NADP⁺ results in a decrease in absorbance at this wavelength.
- Data Analysis:
 - Calculate the rate of NADPH oxidation for each concentration of **TVB-2640**.
 - Normalize the data to the vehicle control (100% activity) and a no-enzyme control (0% activity).
 - Plot the percentage of FASN inhibition against the logarithm of the **TVB-2640** concentration.
 - Determine the IC₅₀ value by fitting the data to a suitable dose-response curve.

This comprehensive guide is intended to provide essential information for the safe and effective use of **TVB-2640** in a research setting. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet for the most detailed and up-to-date information.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Denifanstat - MedChem Express [bioscience.co.uk]
- 3. abmole.com [abmole.com]

- 4. Denifanstat (TVB-2640) | FASN inhibitor | Probechem Biochemicals [probechem.com]
- 5. abmole.com [abmole.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
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